

Application Notes and Protocols for (R)-2-Amino-3-cyclobutylpropanoic Acid Powder

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Compound of Interest

Compound Name: (R)-2-Amino-3-cyclobutylpropanoic acid

Cat. No.: B574375

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines for the safe handling, storage, and use of **(R)-2-Amino-3-cyclobutylpropanoic acid** powder in a laboratory setting. Adherence to these protocols is crucial for maintaining the integrity of the compound and ensuring the safety of laboratory personnel.

Product Information

Property	Value	Reference
Chemical Name	(R)-2-Amino-3-cyclobutylpropanoic acid	[1]
Synonyms	(R)-3-cyclobutylalanine	[2]
CAS Number	174266-00-3	[3]
Molecular Formula	C7H13NO2	[3][4]
Molecular Weight	143.18 g/mol	[3][4]
Appearance	White to off-white solid powder	[3]

Storage and Stability

Proper storage of **(R)-2-Amino-3-cyclobutylpropanoic acid** is essential to ensure its stability and efficacy for research purposes. The following table summarizes the recommended storage conditions for both the lyophilized powder and solutions.

Form	Storage Temperature	Duration	Notes	Reference
Lyophilized Powder	-20°C	Up to 3 years	Store in a desiccated environment.	[3] [4]
	4°C	Up to 2 years		
In Solution	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.	[3]
-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.	[3] [4]	

Note: While the compound may be shipped at room temperature, it is recommended to store it under the specified conditions upon receipt for long-term stability.[\[3\]](#)

Handling and Safety Precautions

As with any chemical reagent, appropriate safety measures should be taken when handling **(R)-2-Amino-3-cyclobutylpropanoic acid** powder.

Personal Protective Equipment (PPE):

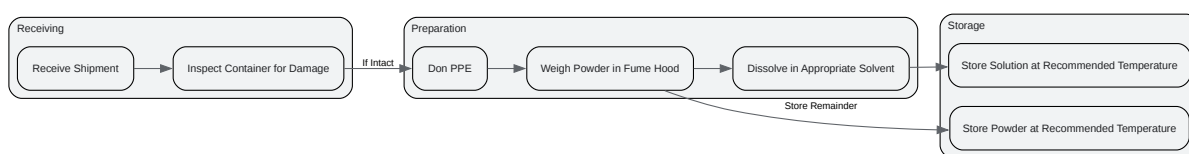
- Wear a lab coat, safety glasses with side shields, and chemical-resistant gloves.[\[5\]](#)
- For procedures that may generate dust, use a particulate respirator.[\[6\]](#)

Handling:

- Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.[\[5\]](#)[\[6\]](#)

- Avoid direct contact with skin and eyes.[5] In case of contact, rinse thoroughly with water.[7]
- Minimize dust generation during handling and weighing.[5]
- Wash hands thoroughly after handling.[5]

General Workflow for Handling Chemical Powders:



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General workflow for handling chemical powders.

Experimental Protocols

Preparation of Stock Solutions

This protocol describes the preparation of a stock solution of **(R)-2-Amino-3-cyclobutylpropanoic acid**.

Materials:

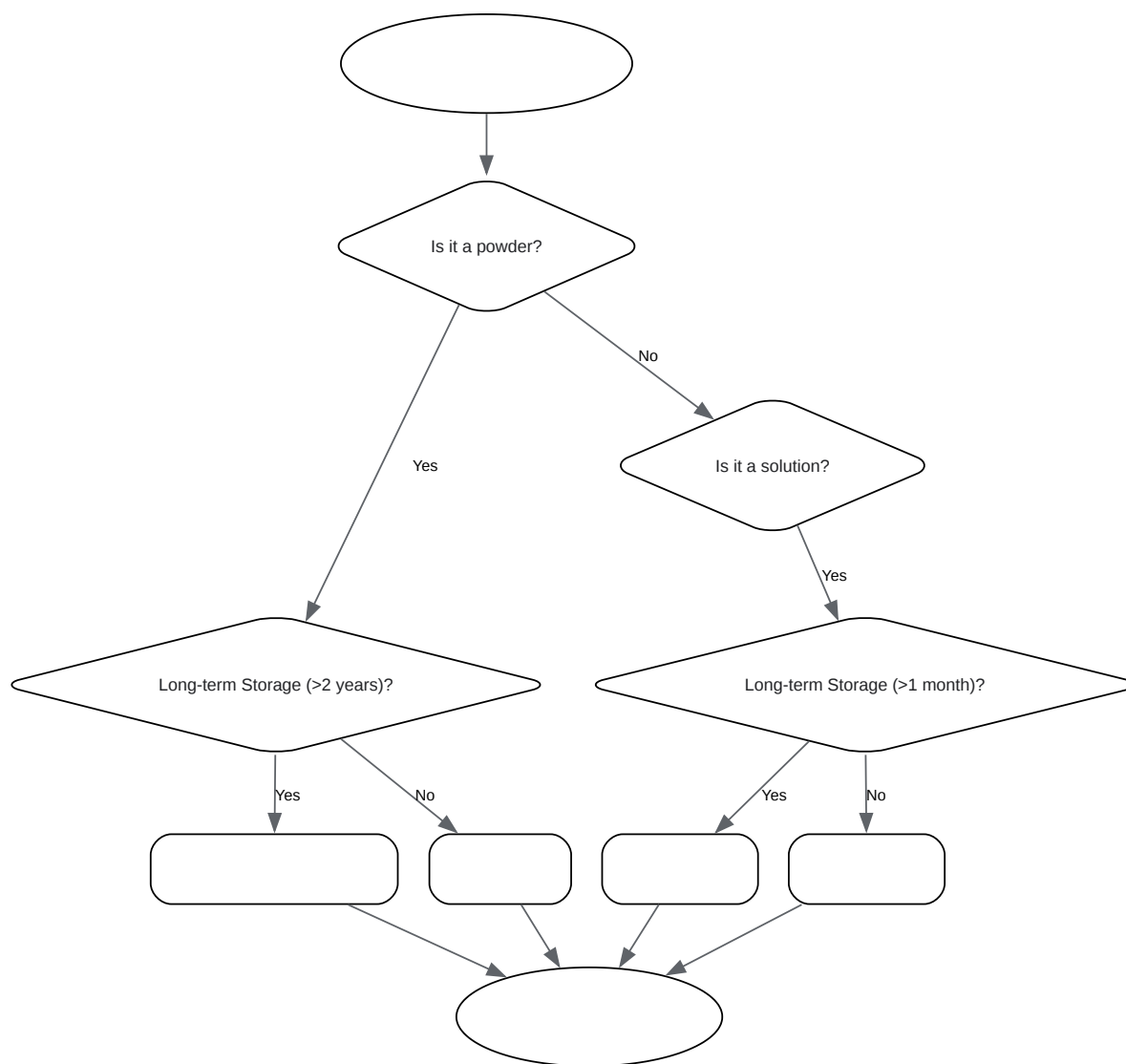
- **(R)-2-Amino-3-cyclobutylpropanoic acid** powder
- Sterile, deionized water or other appropriate solvent
- Vortex mixer
- Water bath or sonicator
- Sterile microcentrifuge tubes or vials

- 0.22 μ m syringe filter (if sterile solution is required)

Procedure:

- Calculate the mass of the powder required to achieve the desired concentration and volume.
- In a chemical fume hood, carefully weigh the calculated amount of **(R)-2-Amino-3-cyclobutylpropanoic acid** powder and transfer it to an appropriate sterile tube.
- Add the desired volume of solvent (e.g., water) to the tube. The solubility in water is approximately 2 mg/mL.[3]
- To aid dissolution, vortex the mixture. If necessary, use ultrasonic agitation and gentle warming up to 60°C.[3]
- Once the powder is completely dissolved, if sterility is required, filter the solution through a 0.22 μ m syringe filter into a new sterile tube.[3]
- Aliquot the stock solution into smaller, single-use volumes to prevent contamination and degradation from repeated freeze-thaw cycles.[3]
- Label the aliquots clearly with the compound name, concentration, date of preparation, and store at -20°C for short-term or -80°C for long-term storage.[3]

Decision Flowchart for Storage:



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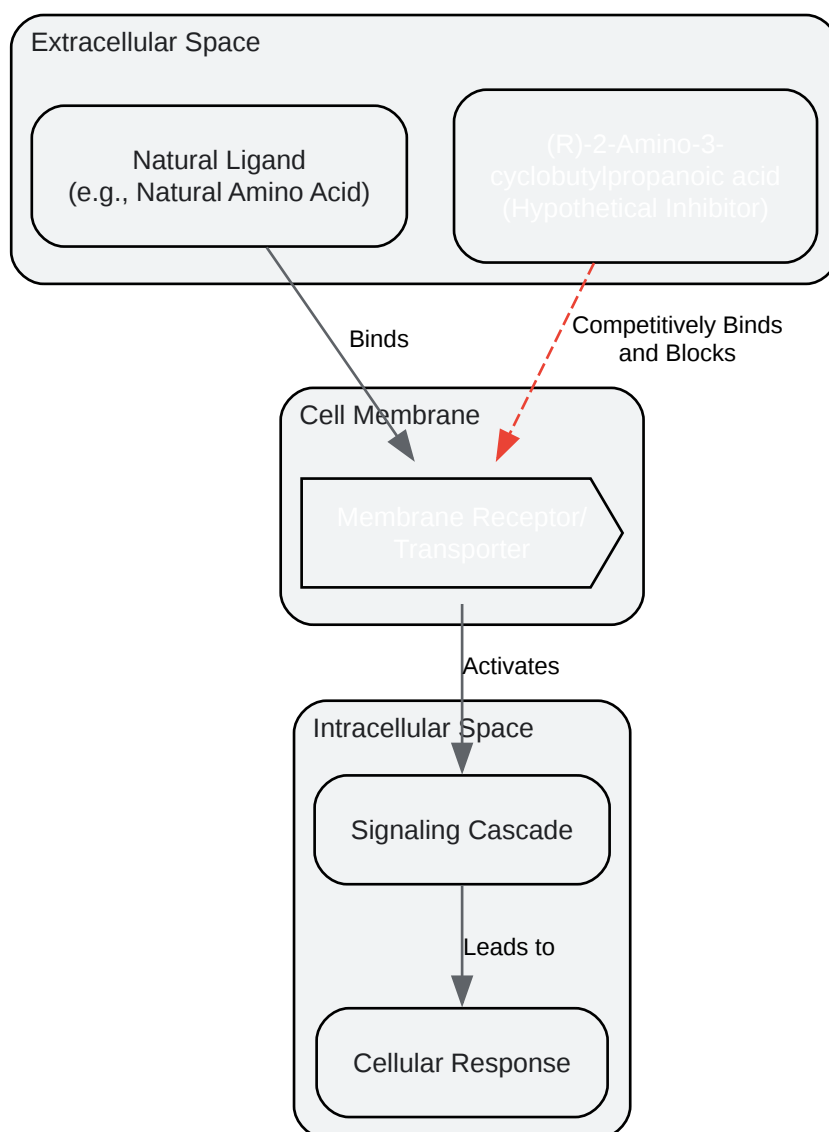
Decision flowchart for appropriate storage conditions.

Potential Applications and Biological Context

(R)-2-Amino-3-cyclobutylpropanoic acid is classified as an alanine derivative and a non-natural amino acid.^{[3][4]} While specific signaling pathways for this compound are not extensively documented in publicly available literature, its structural similarity to natural amino acids suggests it may act as a competitive inhibitor or a modulator of enzymes and transporters that recognize amino acids. Such compounds are often explored in drug development for their potential to interfere with metabolic pathways or cellular signaling.

Hypothetical Signaling Pathway Interaction:

The following diagram illustrates a hypothetical mechanism where a non-natural amino acid could interfere with a cellular signaling pathway.



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Hypothetical competitive inhibition of a signaling pathway.

These notes are intended for guidance and should be supplemented with institution-specific safety protocols and a thorough literature review for specific experimental applications.

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References

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- To cite this document: BenchChem. [Application Notes and Protocols for (R)-2-Amino-3-cyclobutylpropanoic Acid Powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b574375#handling-and-storage-of-r-2-amino-3-cyclobutylpropanoic-acid-powder]

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